

Momor-cerebroside I (CAS number 606125-07-9): A Technical Overview

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Compound of Interest

Compound Name: Momor-cerebroside I

Cat. No.: B1162676

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Abstract

Momor-cerebroside I is a naturally occurring cerebroside, a class of glycosphingolipids, that has been identified in several plant species, including *Sesamum indicum* L. (sesame), *Euphoria longana* (longan), and *Momordica charantia* (bitter melon)[1]. As with other cerebroside, its structure consists of a ceramide (a fatty acid linked to a sphingoid base) and a single sugar residue. This document provides a comprehensive technical guide on **Momor-cerebroside I**, summarizing its known chemical and physical properties. While detailed experimental protocols for its isolation and characterization are primarily found in a key publication for which the full text is not widely available, this guide presents a generalized methodology for cerebroside extraction and analysis. To date, specific biological activities and signaling pathway involvement for **Momor-cerebroside I** have not been extensively reported in publicly accessible literature.

Chemical and Physical Properties

Momor-cerebroside I is a complex sphingolipid with the chemical formula $C_{48}H_{93}NO_{10}$ and a molecular weight of approximately 844.27 g/mol. The following table summarizes its key chemical identifiers and physical properties based on available data.

Property	Value	Source
CAS Number	606125-07-9	[2]
Molecular Formula	C ₄₈ H ₉₃ NO ₁₀	[2]
Molecular Weight	844.27 g/mol	[2]
Type of Compound	Cerebroside	[2]
Physical Description	Powder	[2]
Purity	95% - 99%	[2]

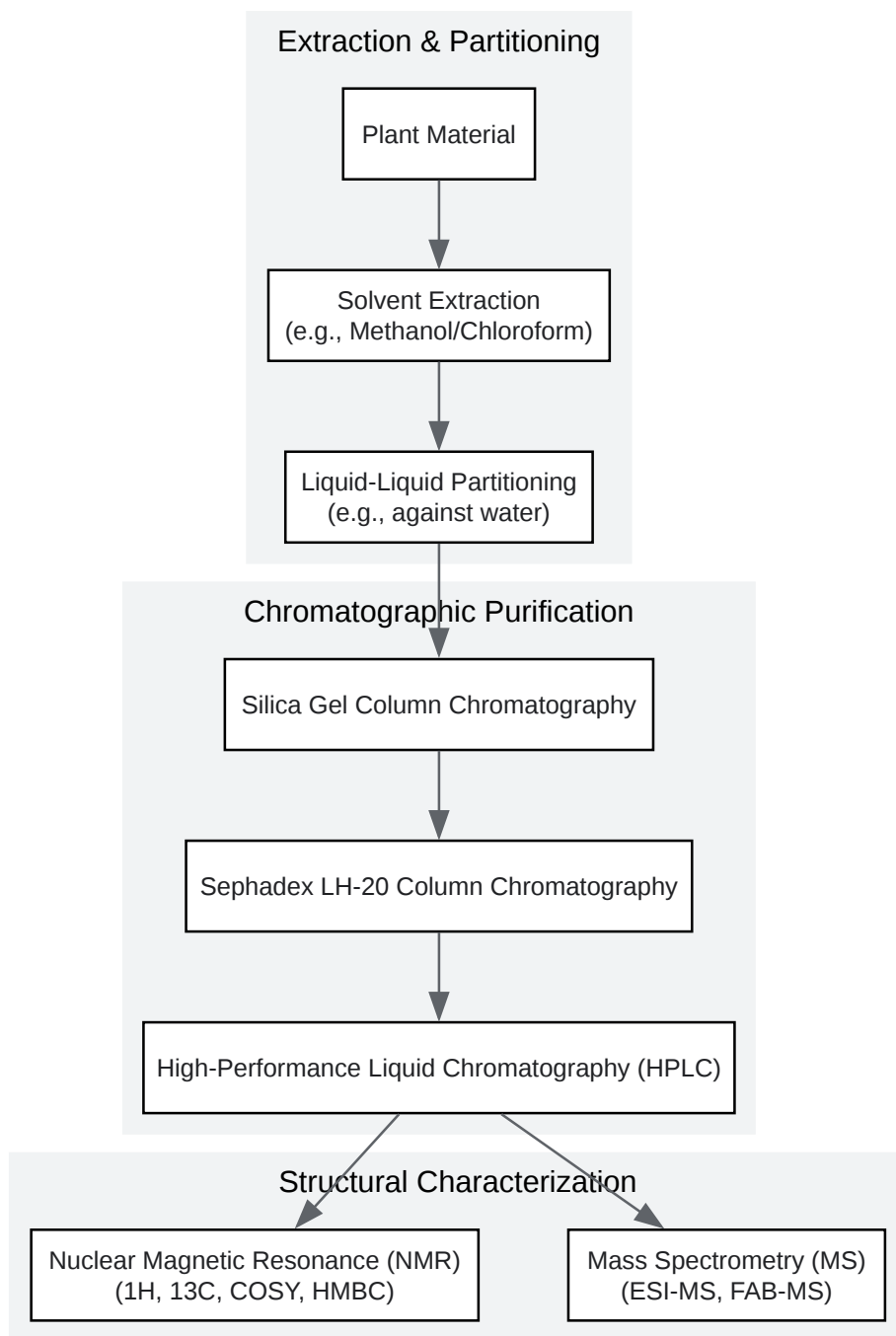
Isolation and Characterization

The primary citation for the isolation and structural elucidation of **Momor-cerebroside I** is an article published in the Archives of Pharmacal Research in 2003. While the full text of this publication could not be accessed for this review, it is understood that the structure was determined using chemical and spectroscopic methods[1]. Generally, the isolation of cerebroside from plant material follows a multi-step process involving extraction, partitioning, and chromatographic purification.

General Experimental Protocol for Cerebroside Isolation

The following is a generalized workflow for the isolation and characterization of cerebroside from plant sources. The specific details for **Momor-cerebroside I** would be found in the primary literature.

General Workflow for Cerebroside Isolation and Characterization



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Caption: A generalized workflow for the isolation and characterization of cerebroside.

Methods of Analysis

The identification and structural elucidation of **Momor-cerebroside I**, as with other cerebroside, relies on a combination of analytical techniques:

- High-Performance Liquid Chromatography (HPLC): Used for the purification and purity assessment of the isolated compound. Methods such as HPLC with Evaporative Light Scattering Detection (ELSD) or Diode Array Detection (DAD) are common[2].
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, which aids in determining the structure of the lipid and sugar components.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the detailed chemical structure, including the stereochemistry of the sugar and lipid moieties.

Biological Activity and Signaling Pathways

As of the date of this document, there is a lack of specific studies in the public domain detailing the biological activity, mechanism of action, or signaling pathway involvement of **Momor-cerebroside I** (CAS 606125-07-9).

It is noteworthy that a study on a compound referred to as "Cerebroside-A," isolated from an edible mushroom, demonstrated neuroprotective effects. This effect was attributed to the reduction of glutamate release and Ca^{2+} influx through NMDA receptors, a mechanism partially dependent on the opening of BKCa channels[3]. However, it is crucial to emphasize that "Cerebroside-A" has not been confirmed to be identical to **Momor-cerebroside I**.

Further research is required to elucidate the specific biological functions of **Momor-cerebroside I**. Given the known roles of other cerebroside in cellular processes, potential areas of investigation could include its impact on cell membrane integrity, cell signaling, and its potential as an anti-inflammatory, anti-cancer, or neuroprotective agent.

Due to the absence of data on signaling pathway involvement, a corresponding diagram cannot be provided at this time.

Conclusion

Momor-cerebroside I is a well-characterized natural product from a chemical perspective, with its structure confirmed by spectroscopic methods. However, a significant gap exists in the understanding of its biological activity and mechanism of action. For researchers and drug development professionals, this presents an opportunity for further investigation into the potential therapeutic applications of this molecule. Future studies should aim to screen **Momor-cerebroside I** for various biological activities and to identify the cellular pathways it may modulate.

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References

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